

Kathon 886 half-life degradation alkaline media

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Compound Focus: Kathon 886

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Kathon 886 Degradation in Alkaline Media

The table below summarizes the half-life of **Kathon 886**'s active component (5-chloro-2-methyl-4-isothiazolin-3-one) at different pH levels, based on experimental findings [1] [2].

pH Level	Half-Life	First-Order Rate Constant (k)
8.5	~47 days	Information missing
9.0	~23 days	Information missing
9.6	~3.3 days	Information missing
10.0	~2 days	Information missing

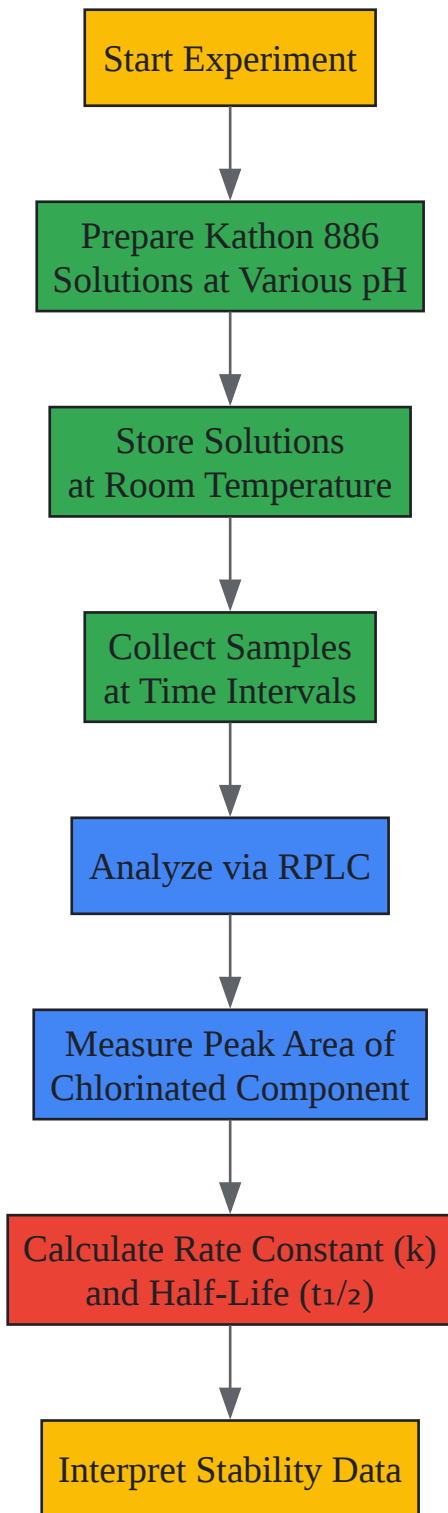
Key Stability Relationship: The degradation of **Kathon 886** in alkaline solutions is an **OH⁻ ion-mediated process**, specifically a hydrolysis of the chlorinated isothiazolone [1] [2]. The relationship between pH and stability is inverse; as pH increases, the half-life decreases significantly [1] [2].

Experimental Protocol for Monitoring Degradation

The kinetic data in the table above was obtained using a Reversed-Phase Liquid Chromatography (RPLC) method, which is suitable for tracking the degradation process [1] [2]. Here is a summary of the core experimental methodology:

- **Objective:** To monitor the concentration of the active chlorinated component (5-chloro-2-methyl-4-isothiazolin-3-one) in Kathon biocides over time in solutions of varying pH [2].
- **Apparatus:**
 - **Chromatograph:** Hewlett-Packard liquid chromatograph [2].
 - **Column:** ODS (Octadecylsilane) column, maintained at **40°C** [2].
 - **Detection:** UV detector; outputs at two different wavelengths (254 nm and 280 nm were used in the study) were recorded for consistent results [2].
 - **Flow Rate:** 2.0 ml/min [2].
- **Procedure:**
 - Prepare solutions of **Kathon 886** in media with pH levels ranging from acidic (pH 2.9) to alkaline (pH 10) [2].
 - Maintain these solutions at room temperature [2].
 - Inject samples into the RPLC system at regular time intervals.
 - Use a programmed mobile phase for separation, which allows for a short analysis time and is effective for samples that may be rich in salts [2].
 - Integrate the peak area of the chlorinated isothiazolone component from the chromatograms.
 - Plot the natural logarithm of the concentration against time. The slope of the linear plot gives the first-order rate constant (k), from which the half-life can be calculated using the formula: $t_{1/2} = 0.693/k$ [2].

This workflow can be visualized in the following diagram:



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Frequently Asked Questions

What is the safe pH operating range for Kathon 886? The manufacturer states that **Kathon 886 is stable over a wide pH range of 3.0 to 9.2** in water and metalworking fluid systems. Its stability and performance are improved at lower pH levels [3] [4].

Why does Kathon 886 degrade faster at high pH? The degradation is caused by a hydrolysis reaction that is mediated by hydroxide ions (OH^-) [1] [2]. Higher pH means a greater concentration of OH^- ions, which increases the rate of this chemical reaction, leading to a shorter half-life.

Is Kathon 886 cost-effective for use in highly alkaline systems? The research concludes that due to its very short half-life at high pH (e.g., only 2 days at pH 10), **isothiazolone biocide is not cost-effective for highly alkaline metalworking fluids** [2]. A marginal time period at pH 9 may be acceptable only with periodic biocide addition [2].

Key Practical Considerations

- **System Maintenance:** For systems with a pH greater than 9.5, it is strongly recommended to determine the biological efficacy and chemical stability of **Kathon 886** before full-scale use [4].
- **Additive Incompatibility:** Avoid adding highly basic additives (pH 10-12) immediately before or after adding **Kathon 886**. If they must be used, allow at least 30 minutes between additions [3] [4]. Some biocides, like Sodium Omadine, are also incompatible and can degrade **Kathon 886** [3].

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References

1. The effects of pH on the degradation of isothiazolone ... [sciencedirect.com]
2. The effects of pH on the degradation of isothiazolone biocides [bohrium.com]
3. - Ataman Kimya KATHON 886 [atamanchemicals.com]
4. KATHON 886 - Ataman Kimya [atamanchemicals.com]

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